

Application Notes and Protocols for But-3-ynal in Sonogashira Coupling

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Compound of Interest

Compound Name: But-3-ynal

Cat. No.: B1197866

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These application notes provide a comprehensive overview of the use of **but-3-ynal** as a versatile precursor in Sonogashira cross-coupling reactions. This powerful carbon-carbon bond-forming reaction allows for the synthesis of a wide array of conjugated enynals, which are valuable intermediates in the synthesis of complex molecules, including pharmaceuticals and natural products.^[1]

But-3-ynal's unique structure, featuring a terminal alkyne and an aldehyde functionality, makes it a valuable building block in organic synthesis. The terminal alkyne allows for its participation in palladium-catalyzed cross-coupling reactions, while the aldehyde group can be used for subsequent transformations.

Core Concepts

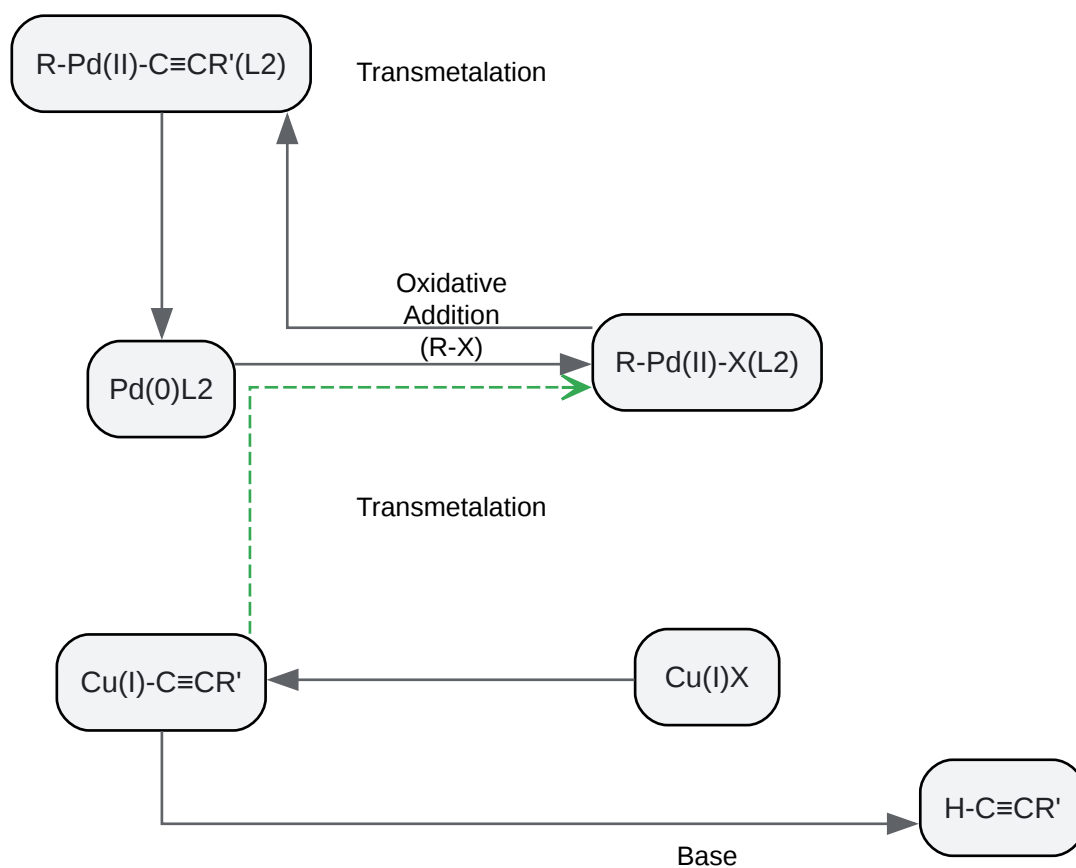
The Sonogashira reaction is a cross-coupling reaction that forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.^[1] The reaction is typically catalyzed by a palladium complex and a copper(I) co-catalyst in the presence of a base.^[1] The reaction can be carried out under mild conditions, tolerates a wide range of functional groups, and is a cornerstone of modern organic synthesis.^[1]

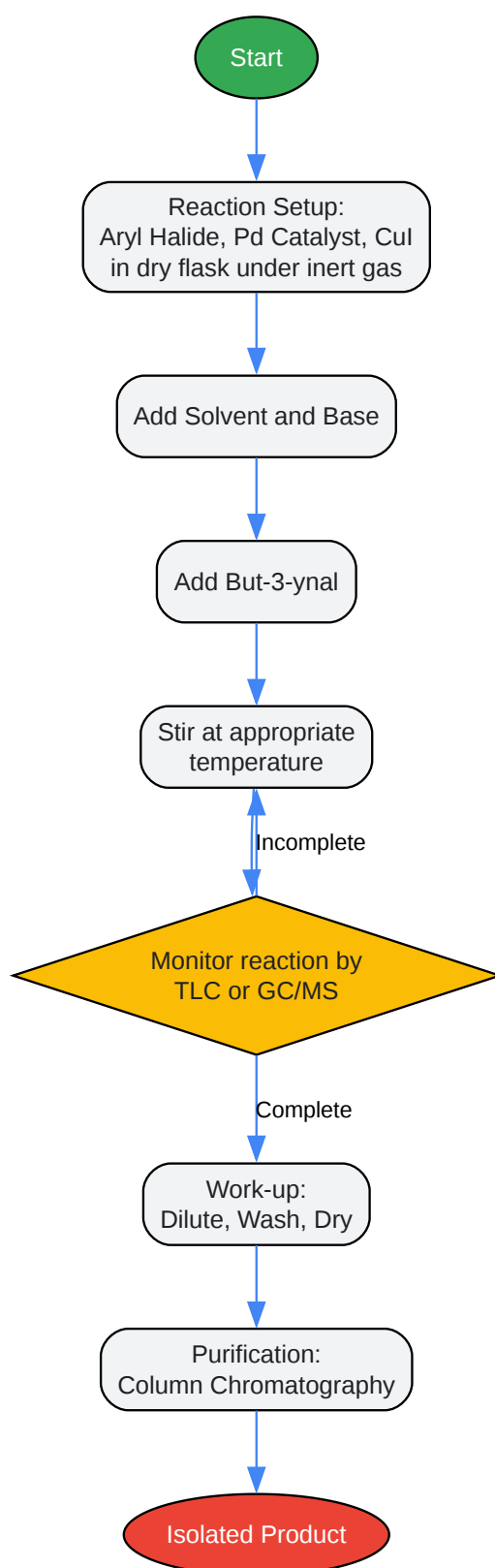
General Reaction Scheme:

Reaction Mechanisms

The Sonogashira reaction proceeds through two interconnected catalytic cycles: a palladium cycle and a copper cycle.

Catalytic Cycles of the Sonogashira Reaction





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References

- 1. Sonogashira coupling - Wikipedia [en.wikipedia.org]
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